

# "2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole"

## CAS number and properties

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### Compound of Interest

Compound Name: 2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole

Cat. No.: B1332709

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## Technical Guide: 2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole**, a sulfur- and fluorine-containing heterocyclic compound. Benzothiazole derivatives are a significant class of compounds in medicinal chemistry, known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.<sup>[1][2][3]</sup> The introduction of a difluoromethylsulfanyl group at the 2-position of the benzothiazole core can significantly influence its physicochemical properties and biological activity. This document details the chemical and physical properties, safety information, synthesis, and potential biological relevance of this specific molecule.

### Chemical and Physical Properties

The properties of **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** (CAS No. 943-08-8) are summarized in the table below.

Property	Value	Source
CAS Number	943-08-8	[4]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>2</sub> NS <sub>2</sub>	[4]
Molecular Weight	217.26 g/mol	[4]
IUPAC Name	2- [(Difluoromethyl)sulfanyl]-1,3- benzothiazole	[4]
Synonyms	1,3-benzothiazol-2-yl difluoromethyl sulfide, 2- (Difluoromethylthio)benzothiazole	
Appearance	Powder; Liquid or Solid or Semi-solid	[4]
Purity	95%	
Storage Temperature	Room temperature; Sealed in dry, 2-8°C	[4]

## Safety and Handling

**2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** is classified as a hazardous substance. The following table summarizes its GHS hazard information.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute toxicity (Oral, Dermal, Inhalation), Skin and eye irritation	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P312, P330, P363, P501.[\[4\]](#)

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

## Synthesis and Reactivity

The synthesis of **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** can be achieved through the divergent S- and C-difluoromethylation of 2-substituted benzothiazoles.[\[5\]](#) A key reaction involves the S-difluoromethylation and subsequent ring-opening of a 2-substituted benzothiazole.

## Experimental Protocol: Synthesis via S-Difluoromethylation

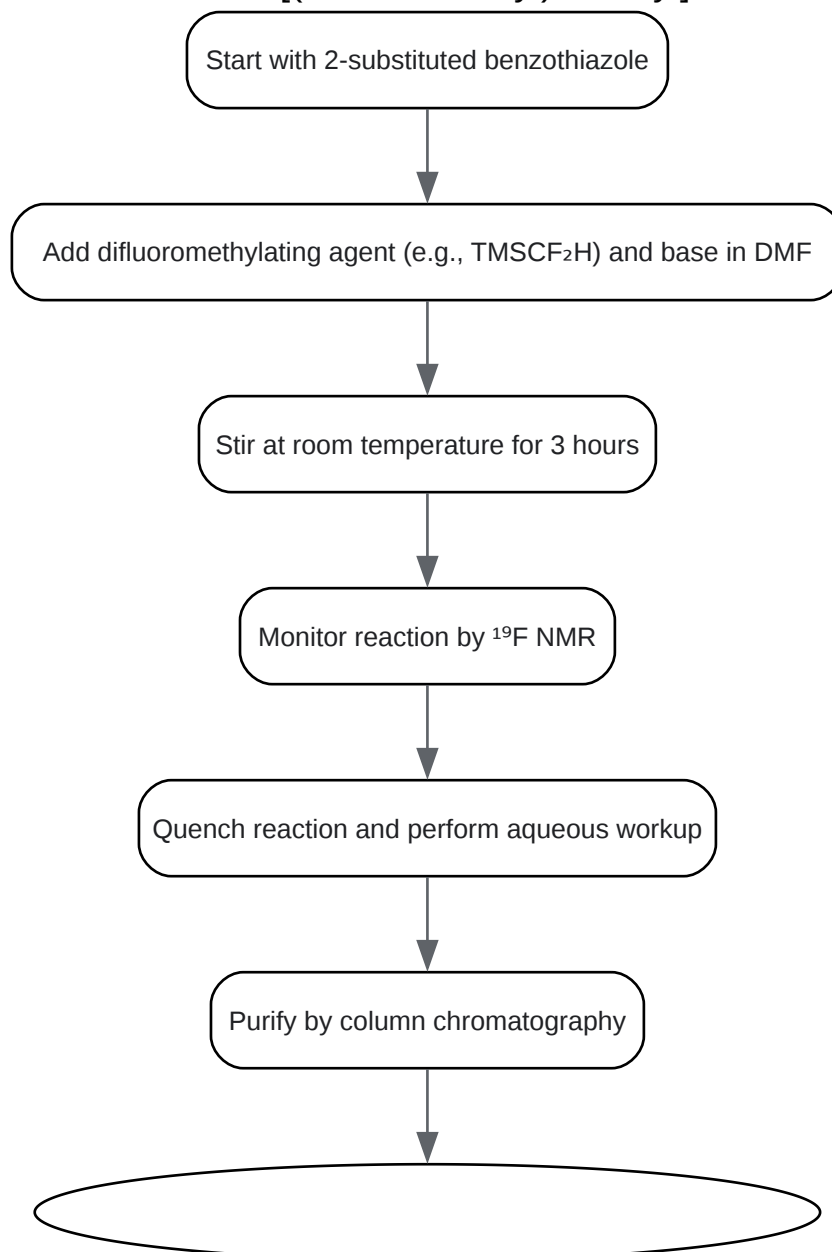
A detailed experimental protocol for a similar class of reaction is described in the literature.[\[5\]](#) The following is a representative procedure:

To a solution of a 2-substituted benzothiazole (1 equivalent) in a suitable solvent such as DMF, is added a difluoromethylating agent (e.g.,  $\text{TMSCF}_2\text{H}$ , 3 equivalents) and a base (3 equivalents) at room temperature. The reaction mixture is stirred for a specified time (e.g., 3

hours). The progress of the reaction can be monitored by  $^{19}\text{F}$  NMR spectroscopy. Upon completion, the reaction is quenched and the product is isolated and purified using standard techniques such as column chromatography.

## Synthesis Workflow

### Synthesis Workflow for 2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole



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Caption: A generalized workflow for the synthesis of **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole**.

## Biological Activity

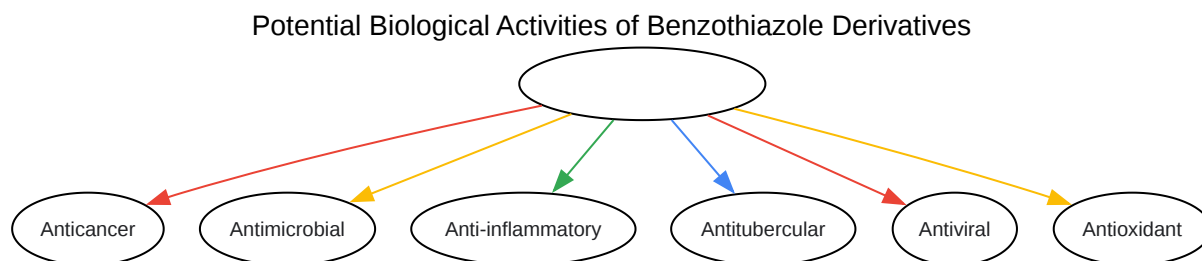
While specific studies on the biological activity of **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** are not readily available in the public domain, the benzothiazole scaffold is a well-established pharmacophore with a broad spectrum of biological activities.<sup>[1][2]</sup>

Derivatives of benzothiazole have been reported to possess:

- Anticancer activity: Many benzothiazole derivatives have shown potent cytotoxic effects against various cancer cell lines.<sup>[3]</sup>
- Antimicrobial activity: The benzothiazole nucleus is a key component in a number of compounds with antibacterial and antifungal properties.<sup>[6]</sup>
- Anti-inflammatory activity: Certain benzothiazole derivatives have been investigated for their potential to inhibit inflammatory pathways.<sup>[1]</sup>
- Antitubercular activity: The benzothiazole scaffold has been explored for the development of new antitubercular agents.<sup>[1]</sup>

The presence of the difluoromethylsulfanyl group in **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** may modulate these activities and confer unique pharmacological properties. Further research is required to elucidate the specific biological profile of this compound.

## Potential Biological Activities of Benzothiazole Derivatives



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Caption: Overview of the diverse biological activities associated with the benzothiazole scaffold.

## Conclusion

**2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** is a fluorinated benzothiazole derivative with potential for further investigation in drug discovery and materials science. This guide has summarized its key chemical and physical properties, safety information, and a general synthetic approach. While specific biological data for this compound is lacking, the known pharmacological importance of the benzothiazole class of compounds suggests that it may be a valuable subject for future research.

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